

Physical & Chemical Properties and Storage

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Compound Focus: Zharp1-211

Cat. No.: S12857434

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The table below summarizes the basic identifiers and crucial storage conditions for **Zharp1-211** to ensure its stability and longevity.

Property	Specification
CAS Number	2258671-41-7 [1] [2]
Molecular Formula	C ₂₄ H ₂₅ N ₅ O ₄ [1]
Molecular Weight	447.495 g/mol [1]
Appearance	Solid [1]
Storage (Powder)	-20°C [1] [2]
Storage (in solvent)	-80°C [1]
Shipping Conditions	Cool pack [2]

Key Handling Precautions:

- Container:** Keep the container tightly sealed [1].
- Environment:** Store in a cool, well-ventilated area, away from direct sunlight and ignition sources [1].
- Incompatibilities:** The compound is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [1].

Experimental Application and Protocol

Zharp1-211 has demonstrated significant efficacy in preclinical models of Graft-versus-Host Disease (GVHD). The following details the key findings and a summarized experimental methodology.

Aspect	Experimental Detail
Primary Indication	Gastrointestinal (GI) GVHD [3]
Biological Target	RIPK1 (Receptor-Interacting Serine/Threonine Protein Kinase 1) [3]
Key Mechanism	Inhibits RIPK1/RIPK3-mediated activation of JAK1/STAT1 signaling in Intestinal Epithelial Cells (IECs). This reduces the expression of T-cell-recruiting chemokines and MHC class II molecules, breaking a feed-forward inflammatory cascade [3].
Experimental Model	Mouse models of allo-HCT (allogeneic hematopoietic cell transplantation) [3]
Key Outcome	Significantly reduced GVHD severity and improved survival without compromising the graft-versus-leukemia (GVL) effect [3]

Experimental Workflow for GVHD Mouse Model:

- **Animal Model Preparation:** Lethally irradiate recipient mice (e.g., C57BL/6J) to ablate their bone marrow [3].
- **Transplantation:** Administer allogeneic T-cell-depleted bone marrow (TCD-BM) along with donor CD4+ T cells to induce GVHD [3].
- **Treatment Protocol:** Treat the recipient mice with the RIPK1 inhibitor **Zharp1-211**. The specific dosing regimen (e.g., concentration, frequency, route of administration) was not detailed in the available literature [3].
- **Assessment:**
 - **Survival Monitoring:** Track animal survival over time [3].
 - **GVHD Scoring:** Evaluate the clinical severity of GVHD [3].
 - **Histological Analysis:** Examine tissue damage and inflammation in the intestine and liver through histology [3].

- **Molecular Analysis:** Isolate IECs and analyze the expression of chemokines and MHC class II molecules using techniques like qPCR and flow cytometry [3].

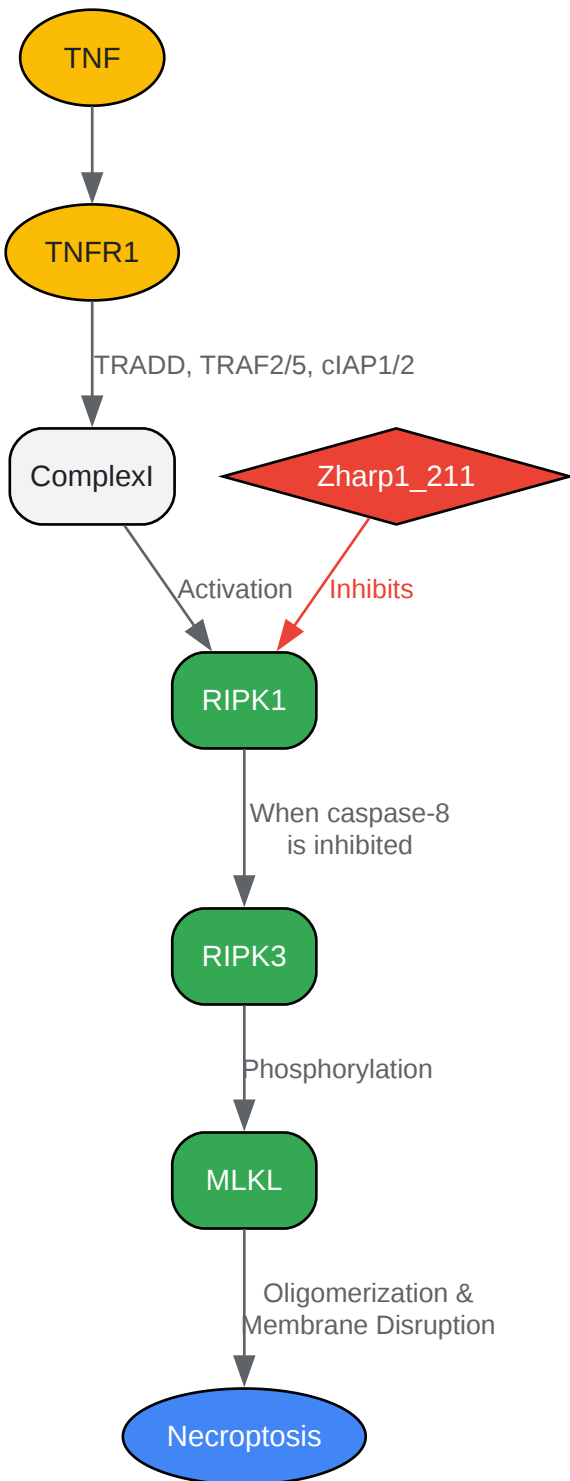
Safety and Handling Guidelines

Zharp1-211 requires careful handling as it is harmful if swallowed and very toxic to aquatic life [1].

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Suitable respiratory protection is recommended if adequate ventilation is not available [1].
- **First Aid Measures:**
 - **Inhalation:** Relocate to fresh air and seek medical attention if breathing is difficult [1].
 - **Skin Contact:** Rinse thoroughly with water and remove contaminated clothing. Consult a physician [1].
 - **Eye Contact:** Flush immediately with large amounts of water for several minutes, holding eyelids open. Seek immediate medical attention [1].
 - **Ingestion:** Rinse mouth with water. Do **NOT** induce vomiting. Call a physician or poison center immediately [1].

Mechanism of Action: Necroptosis Signaling Pathway

Zharp1-211 acts by inhibiting RIPK1, a key regulator of necroptosis. The diagram below illustrates the signaling pathway that leads to necroptosis and the point of inhibition by **Zharp1-211**.



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This pathway shows how **Zharp1-211** specifically blocks RIPK1 kinase activity, preventing the downstream cascade that leads to inflammatory cell death [4] [3] [5].

Conclusion and Research Notes

Zharp1-211 represents a promising **non-immunosuppressive strategy** for treating conditions like GVHD and potentially other inflammatory diseases involving the gastrointestinal tract [3]. Its ability to target necroptosis and inflammatory signaling without negating the beneficial graft-versus-leukemia effect is a significant therapeutic advantage.

Important Research Notes:

- The available data is primarily from **preclinical studies**; human safety and efficacy remain to be established [3].
- The provided storage guidelines are based on supplier documentation. A full stability profile, including shelf-life under various conditions, should be established by the user.
- The compound is intended for **research use only** by trained personnel [1].

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References

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To cite this document: Smolecule. [Physical & Chemical Properties and Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12857434#zharp1-211-storage-conditions-stability>]

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